

Personal protective equipment for handling Cu(II)astm

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Compound of Interest

Compound Name: Cu(II)astm

Cat. No.: B160576

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Essential Safety and Handling Guide for Cu(II)ATSM

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling Copper(II) diacetyl-bis(N4-methylthiosemicarbazone), also known as Cu(II)ATSM or Cu-ATSM. This information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Disclaimer: Safety data for Cu(II)ATSM presents some inconsistencies. While a formal Safety Data Sheet (SDS) from one supplier indicates the substance is not classified as hazardous under the Globally Harmonized System (GHS), other product information advises treating it as potentially hazardous.[1][2] Therefore, a cautious approach adhering to standard laboratory safety protocols for chemical handling is strongly recommended.

Health and Safety Information

Cu(II)ATSM is a copper complex under investigation for various therapeutic and imaging applications.[3][4][5][6] While some data suggests a low hazard profile, comprehensive toxicological information for laboratory handling is not widely available.[1] It is prudent to handle this compound as a potentially hazardous substance.

Primary Hazards:

- The primary risks associated with copper compounds, in general, include irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[7]

- Ingestion of copper compounds can lead to gastrointestinal distress.[7]

First Aid Measures:

- Inhalation: Move the individual to fresh air. If breathing difficulties arise, seek medical attention.[1]
- Skin Contact: While one source suggests the product does not typically irritate the skin, it is best practice to wash the affected area thoroughly with soap and water.[1]
- Eye Contact: Rinse eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing.[1]
- Ingestion: If swallowed and symptoms persist, seek medical advice.[1]

Quantitative Data Summary

Occupational exposure limits for Cu(II)ATSM have not been specifically established. Therefore, the exposure limits for general copper dusts and mists are provided below as a conservative reference.

Parameter	Value	Agency
Permissible Exposure Limit (PEL)	1 mg/m ³ (as Copper dusts and mists)	OSHA
0.1 mg/m ³ (as Copper fume)	OSHA	
Recommended Exposure Limit (REL)	1 mg/m ³ (as Copper dusts and mists)	NIOSH
0.1 mg/m ³ (as Copper fume)	NIOSH	
Threshold Limit Value (TLV)	1 mg/m ³ (as Copper dusts and mists)	ACGIH
0.2 mg/m ³ (as Copper fume)	ACGIH	

Data sourced from general copper compound safety information.

Operational Protocols

Personal Protective Equipment (PPE)

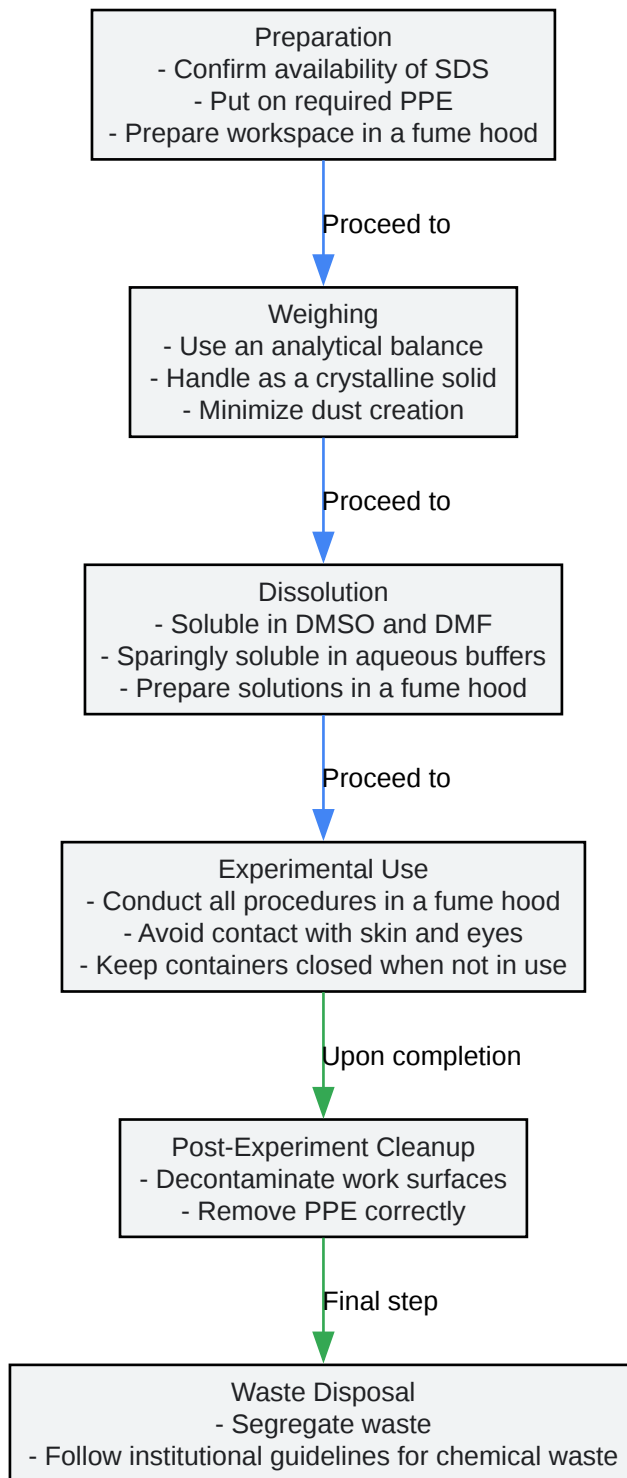
A standard laboratory PPE protocol should be followed when handling Cu(II)ATSM.

- Hand Protection: Wear nitrile or other suitable chemical-resistant gloves.
- Eye Protection: Use safety glasses with side shields or chemical safety goggles.
- Skin and Body Protection: A standard laboratory coat is required.
- Respiratory Protection: If there is a risk of generating dust or aerosols, use a NIOSH-approved respirator.

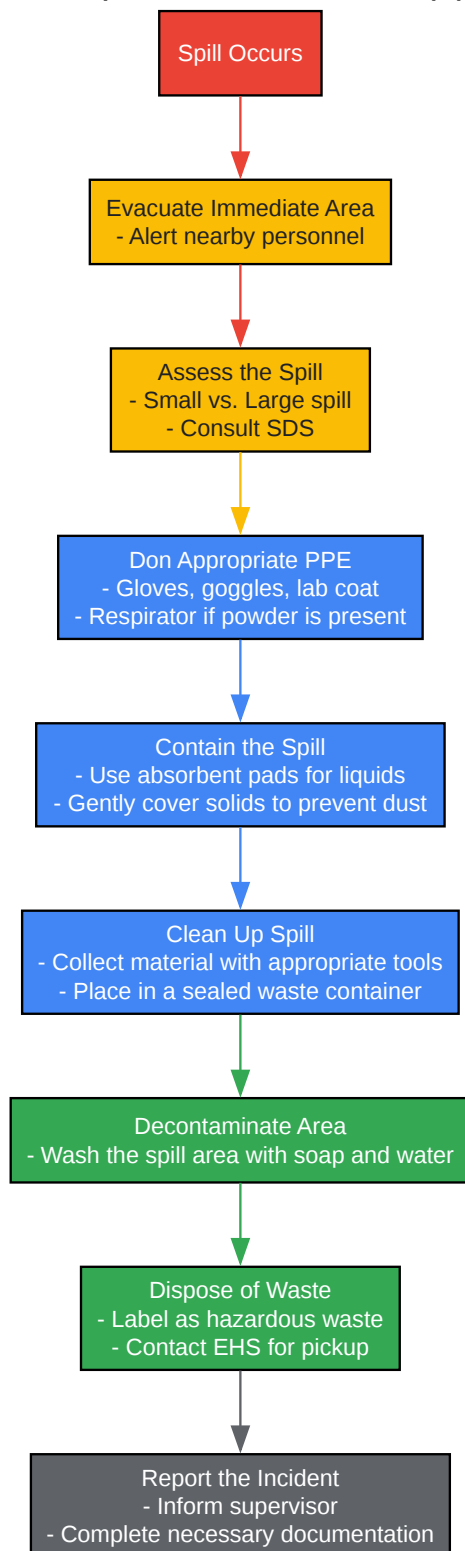
Experimental Workflow: Standard Handling of Cu(II)ATSM

This protocol outlines the standard procedure for handling Cu(II)ATSM in a laboratory setting.

Standard Operating Procedure for Cu(II)ATSM Handling



Chemical Spill Workflow for Cu(II)ATSM



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